

2-Amino-3-hydroxypropanenitrile basic properties

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Compound of Interest

Compound Name: 2-Amino-3-hydroxypropanenitrile

CAS No.: 125310-61-4

Cat. No.: B2468834

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An In-Depth Technical Guide to the Basic Properties of **2-Amino-3-hydroxypropanenitrile** (Serine Nitrile)

Abstract

This technical guide provides a comprehensive examination of **2-Amino-3-hydroxypropanenitrile**, a molecule of significant interest due to its structural analogy to the proteinogenic amino acid serine and its role as a key intermediate in prebiotic chemistry. For researchers, synthetic chemists, and drug development professionals, this document details the compound's fundamental chemical and physical properties, plausible synthetic routes, and characteristic reactivity. Furthermore, it explores its potential applications in medicinal chemistry as a versatile synthon and a scaffold for enzyme inhibitors. Standardized workflows for analytical characterization and critical safety and handling protocols are also presented to provide a holistic resource for laboratory practice.

Introduction and Significance

2-Amino-3-hydroxypropanenitrile, also known as serine nitrile, is a bifunctional molecule featuring a primary amine, a hydroxyl group, and a nitrile on a three-carbon backbone. Its direct

structural relationship to serine—differing only by the nitrile group in place of a carboxylic acid—makes it a compelling subject of study. This unique arrangement of functional groups imparts a versatile reactivity profile, positioning it as a valuable building block in organic synthesis.

The significance of this compound extends into two primary domains of modern science:

- **Prebiotic Chemistry:** **2-Amino-3-hydroxypropanenitrile** has been identified as a plausible precursor in the abiogenesis of essential biomolecules. Studies have suggested its involvement in the formation of simple sugars and the common origins of RNA and protein precursors, highlighting its potential role in the primordial chemical landscape that led to life. [\[1\]](#)[\[2\]](#)
- **Medicinal Chemistry and Drug Development:** The nitrile group is a well-established pharmacophore that can modulate a molecule's physicochemical properties, improve metabolic stability, and participate in critical binding interactions with protein targets.[\[3\]](#)[\[4\]](#) The α -amino nitrile motif, in particular, is a key structural feature in a class of enzyme inhibitors, such as those targeting dipeptidyl peptidase-4 (DPP-4).[\[3\]](#) As a nitrile analog of serine, this compound serves as a valuable starting point for the design of novel serine protease inhibitors, peptidomimetics, and other biologically active agents.

This guide aims to consolidate the available data and provide expert-driven insights into the core properties and handling of **2-Amino-3-hydroxypropanenitrile**, empowering researchers to harness its full potential.

Chemical and Physical Properties

The fundamental identity and computed physicochemical properties of **2-Amino-3-hydroxypropanenitrile** are summarized below. It is important to note that many of these properties are derived from computational models due to a scarcity of extensive experimental data in the literature.

Table 1: Chemical Identifiers and Structural Information

Identifier	Value	Source
IUPAC Name	2-amino-3-hydroxypropanenitrile	[1]
Common Name	Serine nitrile	[1]
CAS Number	125310-61-4	[1]
Molecular Formula	C ₃ H ₆ N ₂ O	[1]
SMILES	C(C(C#N)N)O	[1]
InChIKey	BOYRGCUYTXBPQH-UHFFFAOYSA-N	[1]

Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	86.09 g/mol	[1]
Monoisotopic Mass	86.048012819 Da	[1]
XLogP3	-1.6	[1]
Topological Polar Surface Area	70 Å ²	[1]
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	2	PubChem

The molecule is chiral, with the stereocenter at the C2 position. The information presented here pertains to the racemic mixture unless otherwise specified.

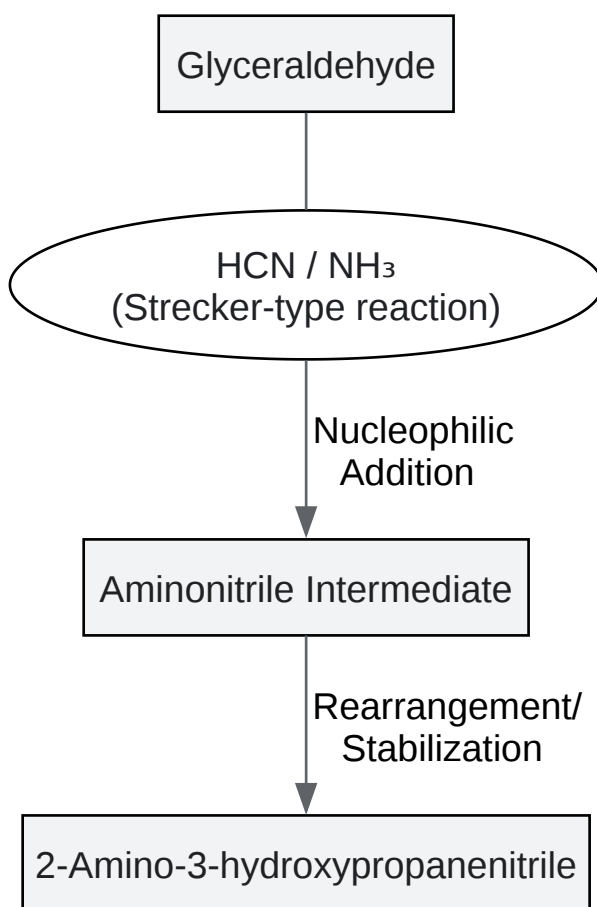
Synthesis and Reactivity

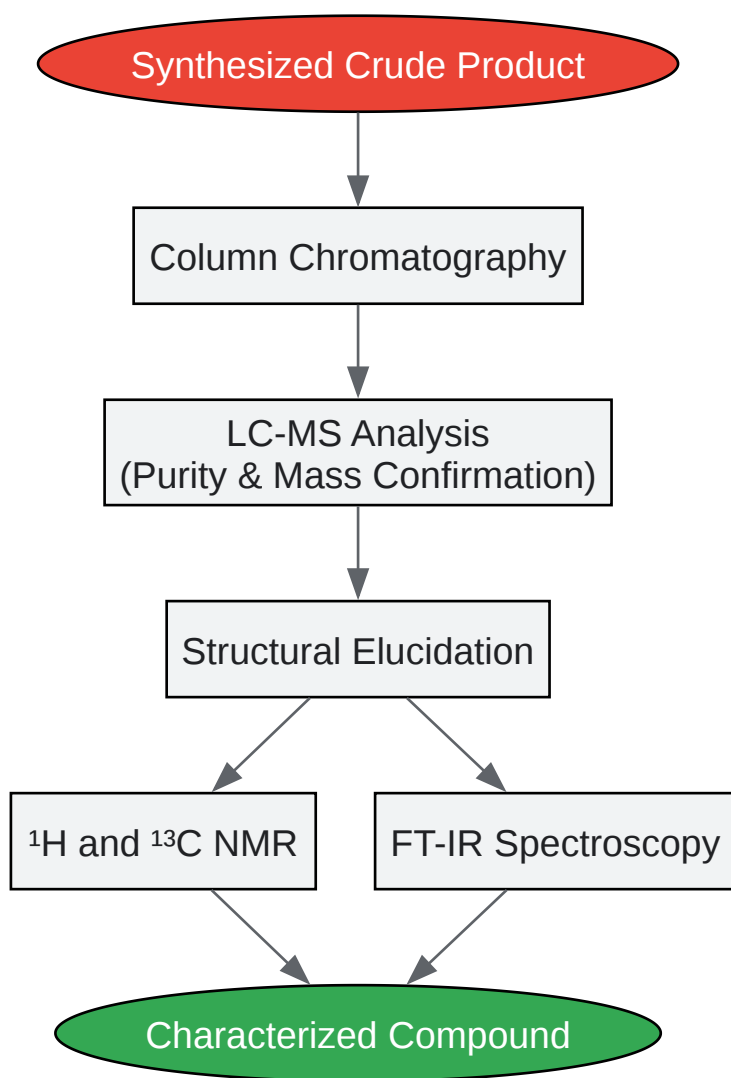
Synthetic Pathways: The Kiliani-Fischer Approach

A definitive, optimized synthesis for **2-Amino-3-hydroxypropanenitrile** is not widely published. However, a logical and well-established route can be designed based on the Kiliani-Fischer synthesis, a classical method for elongating aldose chains.^[5] This methodology involves the nucleophilic addition of cyanide to an aldehyde, forming a cyanohydrin. The most logical precursor for this synthesis is glyceraldehyde.

The process involves two key steps:

- **Cyanohydrin Formation:** Reaction of glyceraldehyde with a cyanide source (e.g., HCN or NaCN) to form 2,3-dihydroxypropanenitrile.
- **Amination:** Subsequent conversion of the C2 hydroxyl group to an amine. A more direct approach, analogous to the Strecker synthesis, would involve reacting glyceraldehyde with ammonia and a cyanide source.





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Sources

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